

# physical and chemical properties of 1,3-diphenyl-1H-pyrazole-4-carboxylic acid

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## Compound of Interest

Compound Name:	1,3-diphenyl-1H-pyrazole-4-carboxylic acid
Cat. No.:	B1331658

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## A Technical Guide to 1,3-diphenyl-1H-pyrazole-4-carboxylic acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical, chemical, and biological properties of **1,3-diphenyl-1H-pyrazole-4-carboxylic acid**. The information is compiled from various scientific sources to support research and development activities.

## Core Properties and Data

**1,3-diphenyl-1H-pyrazole-4-carboxylic acid** is a heterocyclic organic compound featuring a central pyrazole ring substituted with two phenyl groups and a carboxylic acid functional group. Its structure is a scaffold of interest in medicinal chemistry due to the broad biological activities associated with the pyrazole class of molecules.

## Physical and Chemical Properties

The quantitative physical and chemical properties of **1,3-diphenyl-1H-pyrazole-4-carboxylic acid** are summarized below. It should be noted that while key identifiers are well-documented, specific experimental values for properties such as melting point, solubility, and pKa are not readily available in the cited literature.

Property	Value	Citation(s)
Molecular Formula	C <sub>16</sub> H <sub>12</sub> N <sub>2</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	264.28 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
IUPAC Name	1,3-diphenylpyrazole-4-carboxylic acid	<a href="#">[1]</a>
CAS Number	77169-12-1	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Solid (Inferred from related compounds)	<a href="#">[3]</a>
Melting Point	Data not available	
Boiling Point	Data not available	
Topological Polar Surface Area	55.1 Å <sup>2</sup>	<a href="#">[1]</a>
XLogP3-AA	3.1	<a href="#">[1]</a>
Hydrogen Bond Donor Count	1	<a href="#">[1]</a>
Hydrogen Bond Acceptor Count	3	<a href="#">[2]</a>
Rotatable Bond Count	3	<a href="#">[2]</a>

## Spectral Data

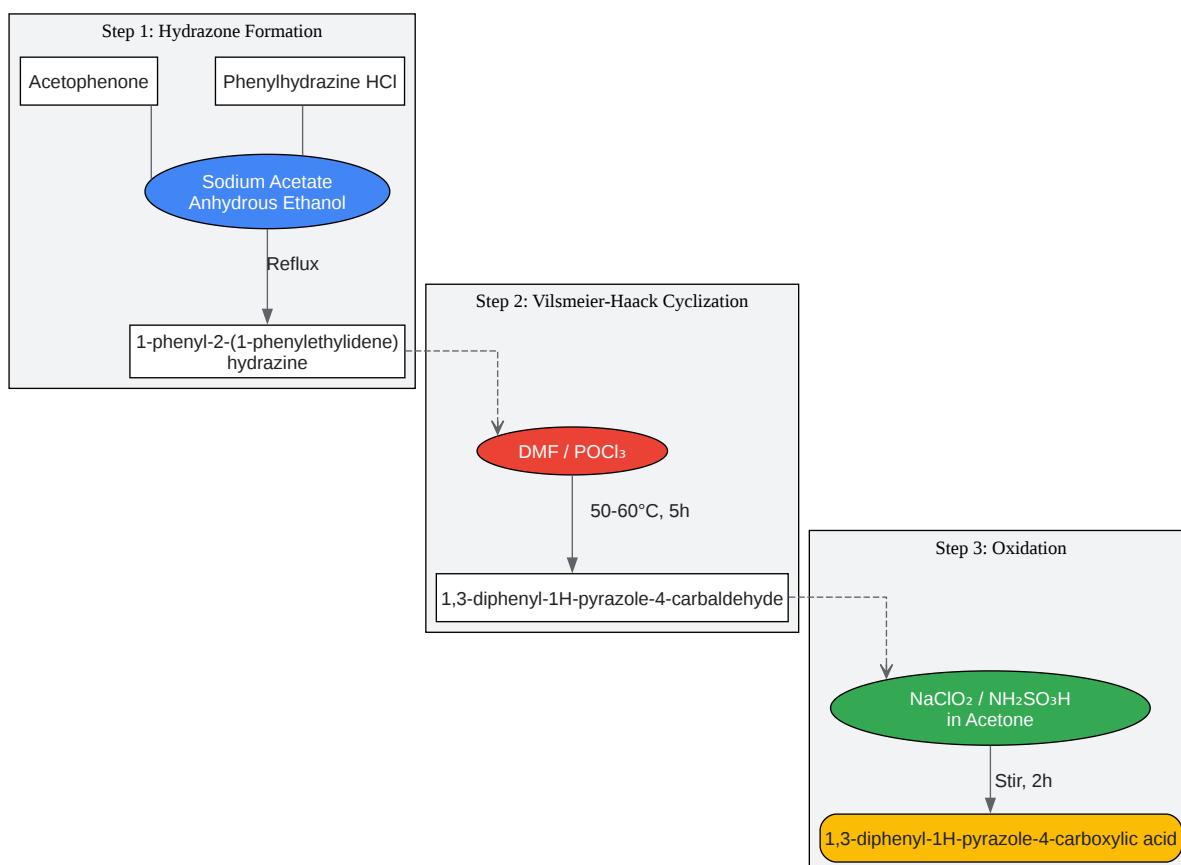
While specific spectra for **1,3-diphenyl-1H-pyrazole-4-carboxylic acid** are indexed in databases like PubChem, the raw data or interpreted peak lists are not publicly provided.[\[1\]](#) However, the characteristic infrared absorption bands for the key functional groups are well-established:

Functional Group	Characteristic Absorption (cm <sup>-1</sup> )	Citation(s)
Carboxylic Acid O-H Stretch	3300–2500 (broad)	<a href="#">[4]</a> <a href="#">[5]</a>
Aromatic C-H Stretch	3100–3000	<a href="#">[4]</a>
Carboxylic Acid C=O Stretch	1760–1690	<a href="#">[4]</a> <a href="#">[5]</a>
Aromatic C=C Stretch	1600–1400	<a href="#">[4]</a>

## Experimental Protocols

The synthesis of **1,3-diphenyl-1H-pyrazole-4-carboxylic acid** is a multi-step process beginning with the formation of a hydrazone, followed by a Vilsmeier-Haack cyclization to form the pyrazole aldehyde, and concluding with an oxidation step.

## Synthesis Workflow Diagram

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## References

- 1. 1,3-diphenyl-1H-pyrazole-4-carboxylic acid | C<sub>16</sub>H<sub>12</sub>N<sub>2</sub>O<sub>2</sub> | CID 847409 - PubChem [pubchem.ncbi.nlm.nih.gov]
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